

physical and chemical properties of difluorophosphoric acid hemihydrate

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Compound of Interest

Compound Name: *Difluorophosphoric acid hemihydrate*

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Difluorophosphoric Acid Hemihydrate: A Technical Guide for Researchers

An In-depth Examination of its Physicochemical Properties, Synthesis, and Safe Handling

Difluorophosphoric acid hemihydrate ($\text{HPO}_2\text{F}_2 \cdot 0.5\text{H}_2\text{O}$) is a highly reactive and corrosive inorganic compound of significant interest in various chemical research and development sectors, including its potential applications in drug development as a fluorinating agent or catalyst. This technical guide provides a comprehensive overview of its known physical and chemical properties, synthesis methodologies, and essential safety protocols, with a focus on presenting quantitative data and experimental procedures for researchers, scientists, and drug development professionals.

While much of the detailed experimental data available pertains to the anhydrous form, this guide consolidates the existing knowledge and delineates the characteristics of the hemihydrate where information is available.

Physical and Chemical Properties

Difluorophosphoric acid is a colorless, fuming liquid that is highly sensitive to moisture.^[1] The anhydrous form is characterized by a high density and a wide liquid range. Although specific experimental values for the hemihydrate are not widely reported in the literature, its properties

are expected to be influenced by the presence of water of hydration. The majority of available quantitative data refers to the anhydrous form, as summarized in the table below.

Property	Value (Anhydrous Form)	Reference(s)
Molecular Formula	HPO ₂ F ₂	[2]
Molecular Weight	101.98 g/mol	[2]
Appearance	Colorless, mobile, strongly fuming liquid	[2]
Density	1.583 g/cm ³ at 25 °C	[2]
Boiling Point	116 °C (241 °F) at 760 mmHg	[2][3]
Melting Point	-95 °C (-139 °F)	[2][3]
Solubility	Soluble in benzene; reacts vigorously with water.[1]	[1]
Stability	Moisture sensitive; thermally and hydrolytically unstable.[1] [4]	[1][4]

Chemical Reactivity

Difluorophosphoric acid is a strong acid and exhibits high reactivity, particularly with water and bases. Its reactivity profile is a critical consideration for its handling and use in synthetic chemistry.

- **Reaction with Water:** It reacts vigorously and exothermically with water, leading to hydrolysis. This reaction produces corrosive and toxic hydrofluoric acid (HF) and phosphoric acid.[2][3] The hydrolysis proceeds in a stepwise manner, first forming monofluorophosphoric acid and then fully hydrolyzing to phosphoric acid.[4]
- **Reaction with Bases:** Difluorophosphoric acid reacts readily and exothermically with bases, such as amines, amides, and inorganic hydroxides.[1][2] These reactions can generate significant heat, posing a potential hazard in confined spaces.[2]

- Corrosivity: The acid is corrosive to glass, fabrics, metals, and tissues, especially in the presence of moisture due to the formation of hydrofluoric acid.[2][3]

Synthesis of Difluorophosphoric Acid

Several methods have been reported for the synthesis of difluorophosphoric acid. The formation of the hemihydrate is plausible through controlled exposure of the anhydrous acid to a stoichiometric amount of water. The primary synthesis routes for the anhydrous form are:

- Reaction of Phosphorus Pentoxide (P_2O_5) with Hydrogen Fluoride (HF): This is a significant commercial method for producing fluorophosphoric acids.[5] The stoichiometry of the reactants can be adjusted to control the product distribution between monofluorophosphoric acid and difluorophosphoric acid.
- Controlled Hydrolysis of Phosphoryl Fluoride (POF_3): The careful addition of water to phosphoryl fluoride can yield difluorophosphoric acid.[4][5] This method requires stringent control of the amount of water to prevent further hydrolysis to monofluorophosphoric acid and phosphoric acid.[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **difluorophosphoric acid hemihydrate** are not readily available in published literature. However, based on the known reactivity and properties of the anhydrous form and general laboratory techniques, the following outlines can be adapted.

Synthesis of Difluorophosphoric Acid (Anhydrous) via Hydrolysis of POF_3 (Conceptual)

Objective: To synthesize difluorophosphoric acid by the controlled hydrolysis of phosphoryl fluoride.

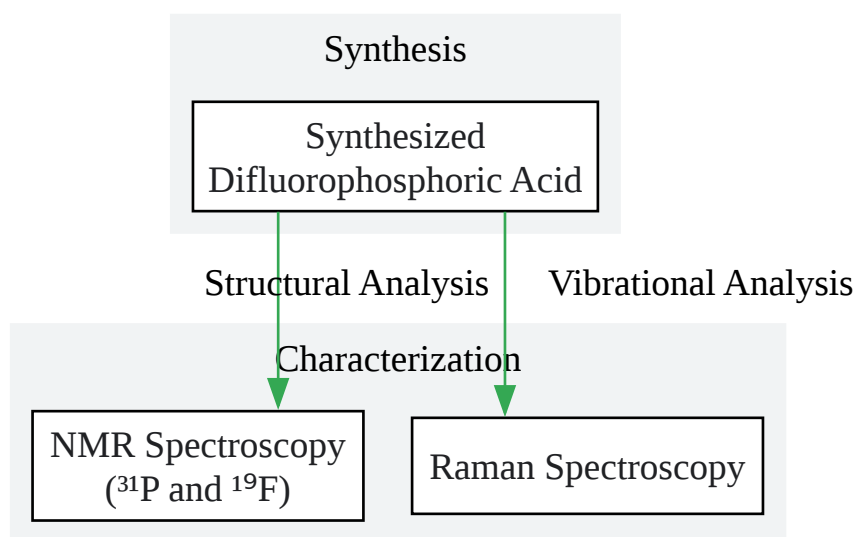
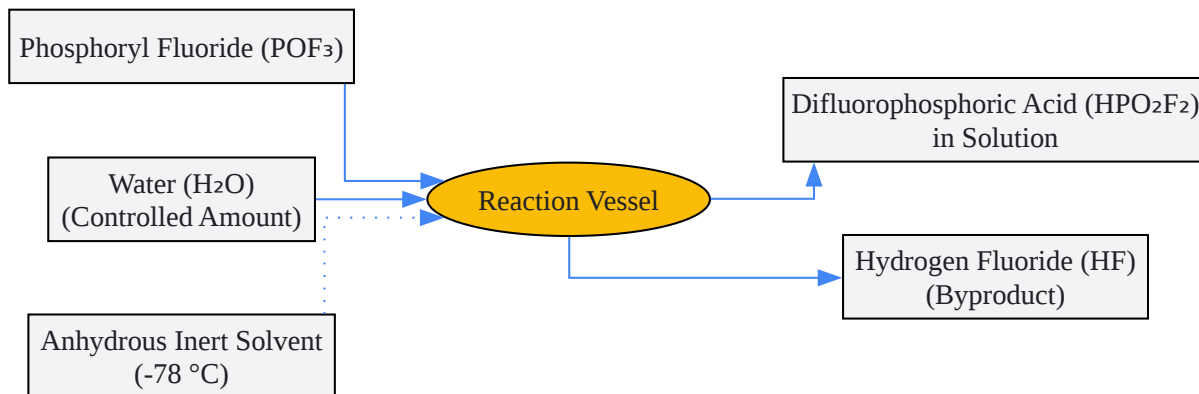
Materials:

- Phosphoryl fluoride (POF_3) gas
- Anhydrous, inert solvent (e.g., diethyl ether, hexane)

- Distilled water
- Schlenk line or similar inert atmosphere apparatus
- Low-temperature bath (e.g., dry ice/acetone)

Procedure:

- Assemble a reaction vessel under an inert atmosphere (e.g., nitrogen or argon) and cool it to a low temperature (e.g., -78 °C) using a low-temperature bath.
- Introduce a known volume of the anhydrous, inert solvent into the reaction vessel.
- Slowly bubble a pre-weighed amount of phosphoryl fluoride gas through the cold solvent.
- Carefully add a stoichiometric amount of distilled water dropwise to the solution with vigorous stirring. The amount of water should correspond to the formation of HPO_2F_2 .
- Allow the reaction mixture to slowly warm to room temperature while maintaining the inert atmosphere.
- The resulting solution contains difluorophosphoric acid. Further purification may be attempted by fractional distillation under reduced pressure, although its thermal instability should be considered.



Safe Handling	Proper Storage	Emergency Response
Work in Fume Hood	Tightly Sealed Container	Skin Contact: Flush with Water
Wear Appropriate PPE (Gloves, Goggles, Face Shield)	Cool, Dry, Well-Ventilated Area	Eye Contact: Flush with Water
Use Anhydrous Conditions	Away from Incompatible Substances (e.g., Water, Bases)	Inhalation: Move to Fresh Air
		Spill: Use Inert Absorbent

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